

Stability and Storage of 4-(Methylthio)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(Methylthio)phenylboronic acid

Cat. No.: B1333548

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **4-(Methylthio)phenylboronic acid**. The information presented herein is intended to support researchers and professionals in the proper handling, storage, and application of this versatile reagent, particularly in the context of organic synthesis and drug development.

Core Concepts in Arylboronic Acid Stability

Arylboronic acids, including **4-(Methylthio)phenylboronic acid**, are generally stable, crystalline solids under ambient conditions. However, their stability can be compromised by several factors, leading to degradation and potentially impacting the outcomes of chemical reactions. The two primary degradation pathways of concern are protodeboronation and the formation of cyclic anhydrides (boroxines).

- **Protodeboronation:** This is a significant degradation pathway for arylboronic acids, involving the cleavage of the carbon-boron bond and its replacement with a carbon-hydrogen bond. This reaction is often catalyzed by acidic or basic conditions and can be influenced by the electronic properties of substituents on the aromatic ring.^[1] The presence of water is necessary for this reaction to occur.^[2]

- **Formation of Boroxines:** Arylboronic acids can undergo dehydration to form cyclic trimeric anhydrides known as boroxines. This is a reversible process, and the boroxine can be converted back to the boronic acid in the presence of water. However, the presence of varying amounts of the anhydride can affect the stoichiometry of reactions if not accounted for.

Recommended Storage and Handling

To ensure the long-term stability and purity of **4-(Methylthio)phenylboronic acid**, the following storage and handling guidelines are recommended:

- **Temperature:** Store in a cool, dark place. Refrigeration at 0-6°C is often recommended by suppliers.
- **Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to moisture and oxygen.
- **Container:** Keep the container tightly sealed to prevent the ingress of moisture.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Methylthio)phenylboronic acid** is provided in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 98546-51-1 | [3][4] |
| Molecular Formula | C ₇ H ₉ BO ₂ S | [3] |
| Molecular Weight | 168.02 g/mol | [3] |
| Appearance | White to off-white solid | [5] |
| Melting Point | 210-214 °C | [6] |
| Solubility | Soluble in polar organic solvents | [5] |

Stability Profile: Forced Degradation Studies

While specific quantitative stability data for **4-(Methylthio)phenylboronic acid** is not extensively available in the public domain, a general understanding of its stability can be inferred from studies on analogous arylboronic acids. The 4-(methylthio) group is considered to be an electron-donating group, which can influence the rate of protodeboronation.

Forced degradation studies are essential to determine the intrinsic stability of a compound and to identify potential degradation products.^{[7][8][9][10][11]} A typical forced degradation study would expose **4-(Methylthio)phenylboronic acid** to the stress conditions outlined in the table below.

| Stress Condition | Typical Protocol | Potential Degradation Pathway |
|---------------------|--|---|
| Acidic Hydrolysis | 0.1 M HCl at elevated temperature (e.g., 60°C) for a defined period. | Protodeboronation |
| Basic Hydrolysis | 0.1 M NaOH at elevated temperature (e.g., 60°C) for a defined period. | Protodeboronation (often accelerated) |
| Oxidation | 3% H ₂ O ₂ at room temperature for a defined period. | Oxidation of the thioether to sulfoxide or sulfone, and/or oxidation of the boronic acid. |
| Thermal Degradation | Heating the solid material at a high temperature (e.g., 105°C) for a defined period. | Decomposition, potentially leading to the formation of various byproducts. |
| Photostability | Exposure to UV and visible light as per ICH Q1B guidelines. | Photodegradation, the extent of which would need to be determined experimentally. |

Experimental Protocols for Stability Assessment

The stability of **4-(Methylthio)phenylboronic acid** can be monitored using various analytical techniques. The development of a stability-indicating analytical method is crucial for separating

the intact molecule from any degradation products.

Stability-Indicating HPLC Method

A reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection is a common and effective technique for assessing the stability of arylboronic acids.

Protocol:

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength where **4-(Methylthio)phenylboronic acid** has significant absorbance (e.g., 254 nm).
- Sample Preparation: Prepare a stock solution of **4-(Methylthio)phenylboronic acid** in a suitable solvent (e.g., methanol). For forced degradation samples, dilute to an appropriate concentration with the mobile phase.
- Analysis: Inject the samples and monitor the chromatogram for the appearance of new peaks corresponding to degradation products and a decrease in the peak area of the parent compound.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for structural elucidation of degradation products and for monitoring the stability of boronic acids.

Protocol:

- ^1H NMR: Dissolve a known amount of the sample in a deuterated solvent (e.g., DMSO- d_6). Monitor for changes in the aromatic proton signals and the appearance of new signals that could indicate degradation.

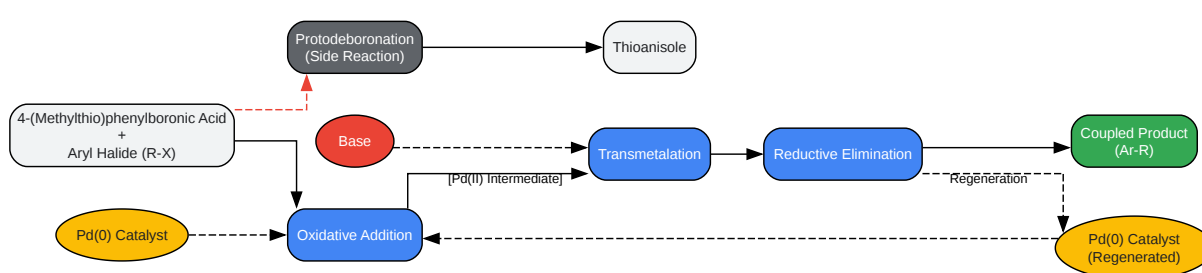
- ^{11}B NMR: This technique is particularly useful for observing changes in the chemical environment of the boron atom. The chemical shift of the boron signal can indicate the conversion of the boronic acid to a boronate ester or other boron-containing species.

Applications and Relevance to Stability

The stability of **4-(Methylthio)phenylboronic acid** is of paramount importance in its primary applications, including Suzuki-Miyaura cross-coupling reactions and its role as a quorum sensing inhibitor.

Suzuki-Miyaura Cross-Coupling

4-(Methylthio)phenylboronic acid is a common reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.[12] The integrity of the boronic acid is crucial for the efficiency and yield of these reactions. Protodeboronation is a well-known side reaction in Suzuki couplings, leading to the formation of thioanisole as a byproduct and reducing the amount of the desired coupled product.[1] Therefore, understanding the stability of **4-(Methylthio)phenylboronic acid** under the basic conditions typically employed in these reactions is critical for reaction optimization.

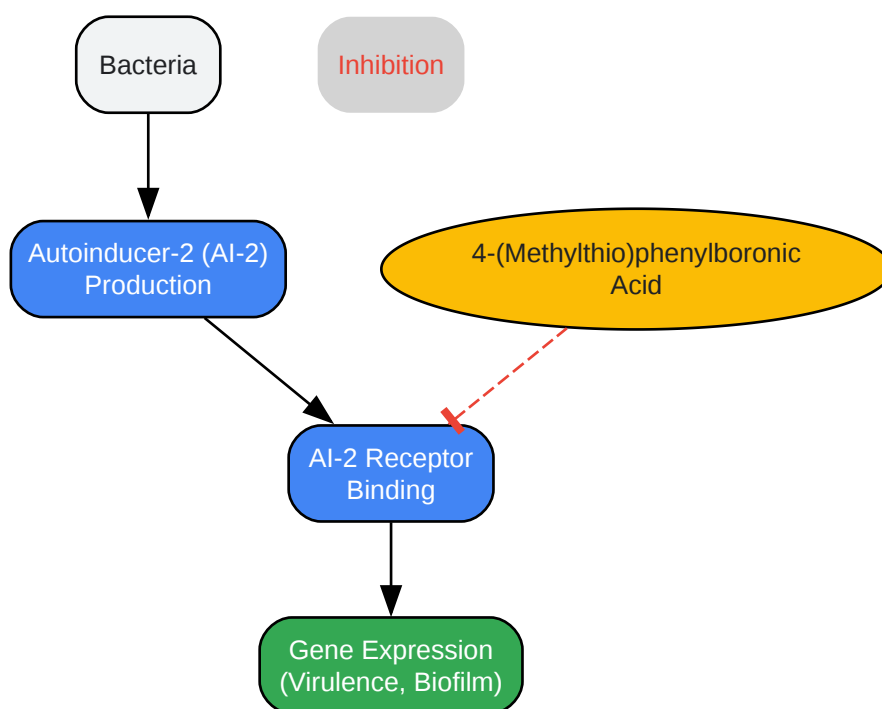


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Suzuki-Miyaura Coupling Workflow

Quorum Sensing Inhibition

4-(Methylthio)phenylboronic acid has been identified as an inhibitor of bacterial quorum sensing in *Vibrio harveyi*. Quorum sensing is a cell-to-cell communication process that bacteria use to coordinate gene expression, often regulating virulence and biofilm formation.[13][14] Boronic acids are thought to interfere with the autoinducer-2 (AI-2) signaling pathway. The stability of the boronic acid moiety is essential for its biological activity in this context.



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Quorum Sensing Inhibition Concept

Conclusion

4-(Methylthio)phenylboronic acid is a valuable reagent in organic synthesis and chemical biology. While it is a relatively stable compound, its susceptibility to protodeboronation and anhydride formation necessitates careful storage and handling. Understanding the factors that influence its stability and employing appropriate analytical methods to monitor its purity are crucial for ensuring the reliability and reproducibility of experimental results. Further quantitative studies on the stability of this specific boronic acid under various stress conditions would be beneficial for its application in regulated environments such as pharmaceutical development.

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